

Personal protective equipment for handling Nikethamide (Standard)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nikethamide (Standard)

Cat. No.: B1678874

[Get Quote](#)

Standard Operating Procedure for Handling Nikethamide

Audience: Researchers, scientists, and drug development professionals.

Objective: To provide essential safety and logistical information for the handling and disposal of Nikethamide, ensuring the well-being of laboratory personnel and compliance with safety regulations.

Nikethamide is a respiratory stimulant that requires careful handling due to its potential health hazards. This document outlines the standard procedures for personal protective equipment (PPE), operational plans for handling, and disposal protocols.

Hazard Identification and Classification

Nikethamide is classified as a hazardous substance. It is toxic if swallowed and causes serious eye irritation^{[1][2][3]}.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	H301	Toxic if swallowed[1][2][3]
Serious Eye Irritation	H319	Causes serious eye irritation[1][2][3]
Skin Irritation	H315	Causes skin irritation[3][4]
Respiratory Irritation	H335	May cause respiratory irritation[3][4]

UN Number: UN 2810 (Toxic Liquid, Organic, N.O.S.) or UN 2811 (Toxic Solid, Organic, N.O.S.)[1][5] Hazard Class: 6.1 (Toxic substances)[2][5]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure to Nikethamide. The minimum required PPE includes:

PPE Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Thicker gloves offer better protection.	To prevent skin contact. PVC gloves offer little protection[6].
Eye Protection	Safety goggles or a face shield.	To protect against splashes that can cause serious eye irritation[2][6].
Skin and Body Protection	A lab coat or a polyethylene gown with long sleeves and a closed back.	To prevent contamination of personal clothing[7].
Respiratory Protection	An N-95 or N-100 respirator is recommended, especially when handling powders or in case of spills. Surgical masks are not sufficient[6][8].	To prevent inhalation of aerosols or dust.
Foot Protection	Closed-toe shoes. Disposable, skid-resistant shoe covers should be worn in compounding areas[7].	To protect against spills.

Operational Plan for Handling Nikethamide

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood or an exhaust booth with a HEPA filter[1].
- Ensure that an eyewash station and a safety shower are readily accessible[2].
- Before handling, wash hands thoroughly[2][3].

2. Handling Procedure:

- Avoid direct contact with the substance[1].

- Do not eat, drink, or smoke in the handling area[2][3].
- Measure and dispense the chemical carefully to avoid generating dust or aerosols.
- Keep containers tightly closed when not in use[3].

3. Storage:

- Store Nikethamide in a locked, well-ventilated, and dry place[1][2][3].
- Recommended storage temperature is between 2-8°C[9].
- Keep away from strong acids/alkalis and strong oxidizing/reducing agents[2].

Emergency Procedures

1. Spills:

- Evacuate the area.
- Wear full personal protective equipment, including respiratory protection[2].
- Contain the spill using an absorbent material like diatomite or universal binders[2].
- Collect the absorbed material into a sealed container for hazardous waste disposal[1].
- Decontaminate the area with alcohol and clean thoroughly[2].

2. First Aid:

Exposure Route	First Aid Measures
Ingestion	Rinse mouth and immediately call a poison center or doctor. Do NOT induce vomiting[1][2].
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists[1][2].
Skin Contact	Remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical advice if irritation occurs[2][3][5].
Inhalation	Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell[3][5].

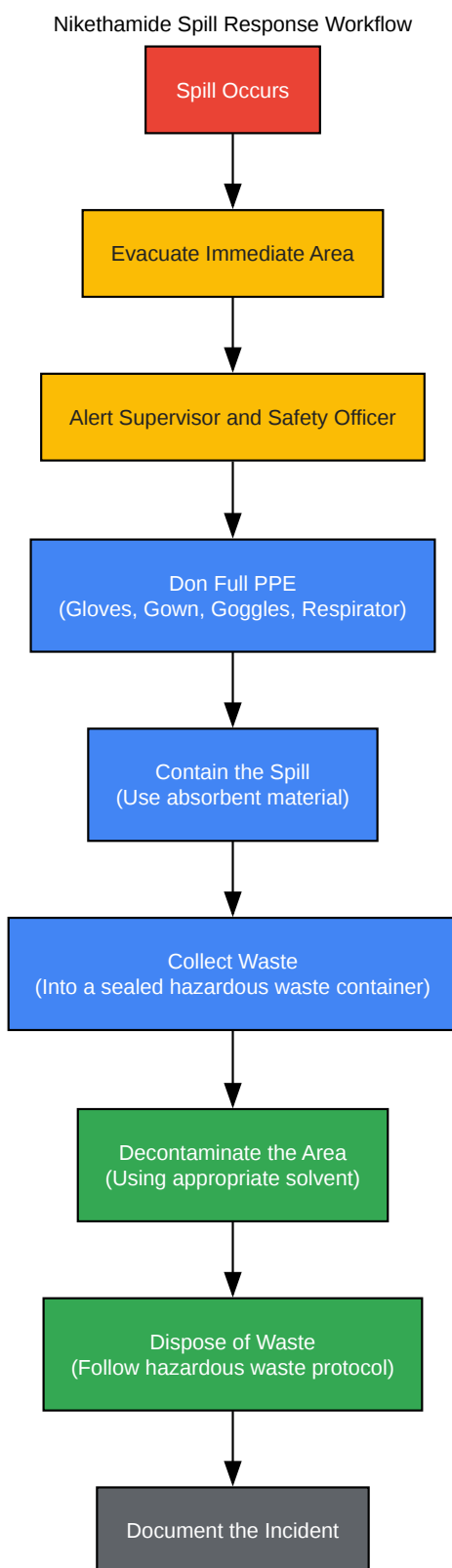
Disposal Plan

All Nikethamide waste is considered hazardous and must be disposed of accordingly.

- **Waste Collection:** Collect all waste material, including contaminated PPE and cleaning materials, in a designated, labeled, and sealed container for hazardous waste.
- **Disposal Route:** Dispose of the waste at a hazardous or special waste collection point in accordance with local, regional, national, and international regulations[1]. Do not empty into drains[1].
- **Container Disposal:** Empty containers should be triple-rinsed (if appropriate) and disposed of as hazardous waste. Scratch out all personal information on the label before disposal[10].

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for a chemical spill response involving Nikethamide.



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a Nikethamide spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sds.edqm.eu [sds.edqm.eu]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. haenseler.ch [haenseler.ch]
- 5. fishersci.com [fishersci.com]
- 6. Pharmacy Purchasing & Products Magazine [pppmag.com]
- 7. Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 8. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 9. Nikethamide European Pharmacopoeia (EP) Reference Standard | 59-26-7 [sigmaaldrich.com]
- 10. fda.gov [fda.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Nikethamide (Standard)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1678874#personal-protective-equipment-for-handling-nikethamide-standard>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com